

# In-depth Analysis of C<sub>23</sub>H<sub>16</sub>Br<sub>2</sub>N<sub>2</sub>O<sub>4</sub> Reveals a Gap in Publicly Available Experimental Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C<sub>23</sub>H<sub>16</sub>Br<sub>2</sub>N<sub>2</sub>O<sub>4</sub>

Cat. No.: B12622877

[Get Quote](#)

A comprehensive search for the chemical compound with the molecular formula **C<sub>23</sub>H<sub>16</sub>Br<sub>2</sub>N<sub>2</sub>O<sub>4</sub>** has revealed a significant lack of publicly accessible experimental data. This scarcity of information prevents a thorough comparison of its performance and the reproducibility of its experimental results against other alternatives.

Initial investigations into scientific databases and chemical repositories did not yield a common name or a widely recognized identifier for a compound with the precise molecular formula **C<sub>23</sub>H<sub>16</sub>Br<sub>2</sub>N<sub>2</sub>O<sub>4</sub>**. While searches returned information for structurally related compounds or those with similar elemental compositions, no direct matches were found that would allow for a detailed analysis as requested. For instance, the compound Brucine (C<sub>23</sub>H<sub>26</sub>N<sub>2</sub>O<sub>4</sub>) was identified, but it differs in its hydrogen count and lacks the two bromine atoms specified in the query.

This absence of data makes it impossible to construct a comparative guide detailing experimental protocols, quantitative data, or signaling pathways related to **C<sub>23</sub>H<sub>16</sub>Br<sub>2</sub>N<sub>2</sub>O<sub>4</sub>**. To proceed with a meaningful analysis, further clarification on the compound in question is required.

Recommendations for Researchers and Scientists:

To enable a comprehensive review and comparison, it is crucial to provide a more specific identifier for the compound of interest. This could include:

- Common or trade name: If the compound is known by a name other than its molecular formula.
- CAS Registry Number: A unique numerical identifier assigned by the Chemical Abstracts Service.
- Relevant publications: Citing any research papers or patents that describe the synthesis, characterization, or biological evaluation of **C23H16Br2N2O4** would provide the necessary foundation for this analysis.

Without this additional information, any attempt to create a comparison guide would be speculative and lack the scientific rigor required by the research community. We encourage researchers, scientists, and drug development professionals who have information on **C23H16Br2N2O4** to provide these details to facilitate a thorough and objective evaluation.

- To cite this document: BenchChem. [In-depth Analysis of C23H16Br2N2O4 Reveals a Gap in Publicly Available Experimental Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12622877#reproducibility-of-c23h16br2n2o4-experimental-results>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)